

IUPAC name and CAS number for 3-Isopropyl-4-methoxyaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Isopropyl-4-methoxyaniline

Cat. No.: B1340655

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An In-depth Technical Guide to 3-Isopropyl-4-methoxyaniline

IUPAC Name: **3-isopropyl-4-methoxyaniline** CAS Number: 91251-42-2

This technical guide provides a comprehensive overview of **3-Isopropyl-4-methoxyaniline**, including its chemical properties, a plausible synthetic route with detailed experimental protocols, predicted spectroscopic data, and a discussion of potential biological activities based on related compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Data Presentation

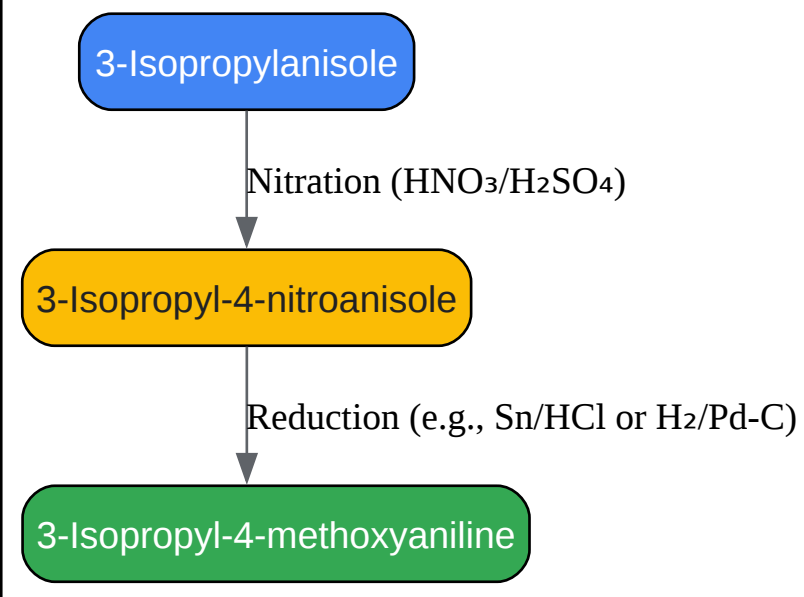
A summary of the key quantitative data for **3-Isopropyl-4-methoxyaniline** is presented in the table below. Please note that due to the limited availability of experimental data in peer-reviewed literature, some values are predicted based on computational modeling and comparison with analogous structures.

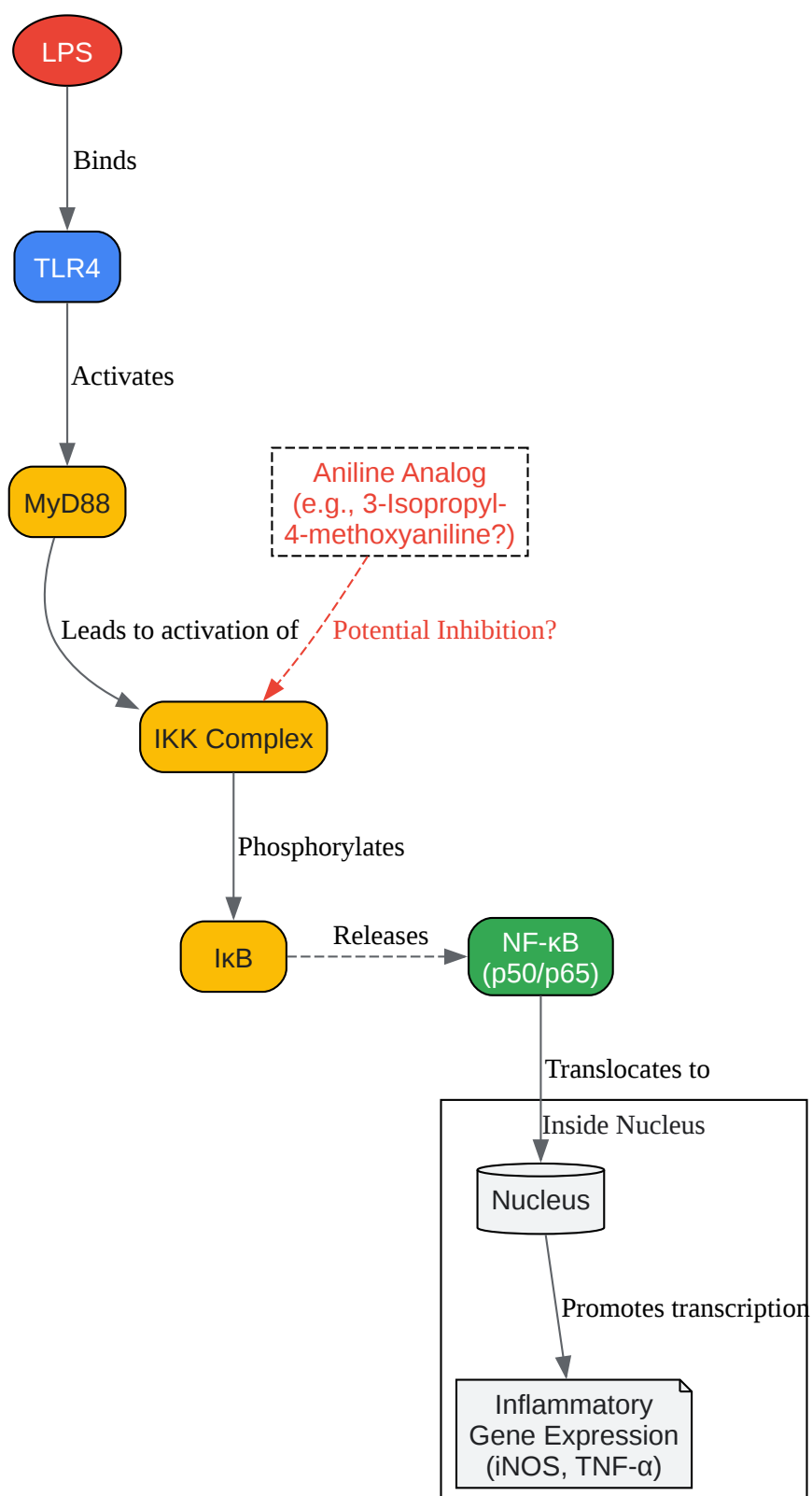
Property	Value	Source
IUPAC Name	3-isopropyl-4-methoxyaniline	-
CAS Number	91251-42-2	[1]
Molecular Formula	C ₁₀ H ₁₅ NO	[1]
Molecular Weight	165.23 g/mol	[1]
Appearance	Predicted: Colorless to pale yellow liquid	[1]
Purity	96% (as per a commercial supplier)	[1]
Predicted Boiling Point	~250-260 °C at 760 mmHg	Computational Estimate
Predicted Density	~1.0 g/cm ³	Computational Estimate
Predicted ¹ H NMR Chemical Shifts (CDCl ₃ , 400 MHz)	See Table 2	Computational Estimate
Predicted ¹³ C NMR Chemical Shifts (CDCl ₃ , 100 MHz)	See Table 2	Computational Estimate

Proposed Synthesis and Experimental Protocols

A plausible synthetic route for **3-Isopropyl-4-methoxyaniline** starts from the commercially available precursor, 3-isopropylanisole. The synthesis involves two main steps: electrophilic nitration followed by the reduction of the nitro group.

Proposed Synthesis of 3-Isopropyl-4-methoxyaniline





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References

- 1. 3-Isopropyl-4-methoxyaniline | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [IUPAC name and CAS number for 3-Isopropyl-4-methoxyaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340655#iupac-name-and-cas-number-for-3-isopropyl-4-methoxyaniline]

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